

4-Pentylphenol CAS number and molecular structure

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Compound of Interest

Compound Name: 4-Pentylphenol

Cat. No.: B079272

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An In-Depth Technical Guide to 4-Pentylphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Pentylphenol** (also known as 4-n-pentylphenol), a significant organic compound with applications ranging from liquid crystal manufacturing to its role as a chemical intermediate in the pharmaceutical industry. This document details its chemical identity, physicochemical properties, synthesis, and biological activity, with a focus on its endocrine-disrupting capabilities.

Core Data and Molecular Structure

4-Pentylphenol is an organic compound characterized by a phenol ring substituted with a pentyl group at the para (4) position.^[1]

CAS Number: 14938-35-3^[2]

Molecular Formula: C₁₁H₁₆O^[2]

Molecular Structure:

Physicochemical Properties

The following tables summarize the key physicochemical properties of **4-Pentylphenol**.

Identifier	Value
IUPAC Name	4-pentylphenol
Synonyms	4-n-Pentylphenol, p-Pentylphenol, 4-Amylphenol
Molecular Weight	164.24 g/mol
EC Number	239-015-4
PubChem CID	26975
InChI Key	ZNPSUQQXTRRSBM-UHFFFAOYSA-N
SMILES	<chem>CCCCC1=CC=C(C=C1)O</chem>

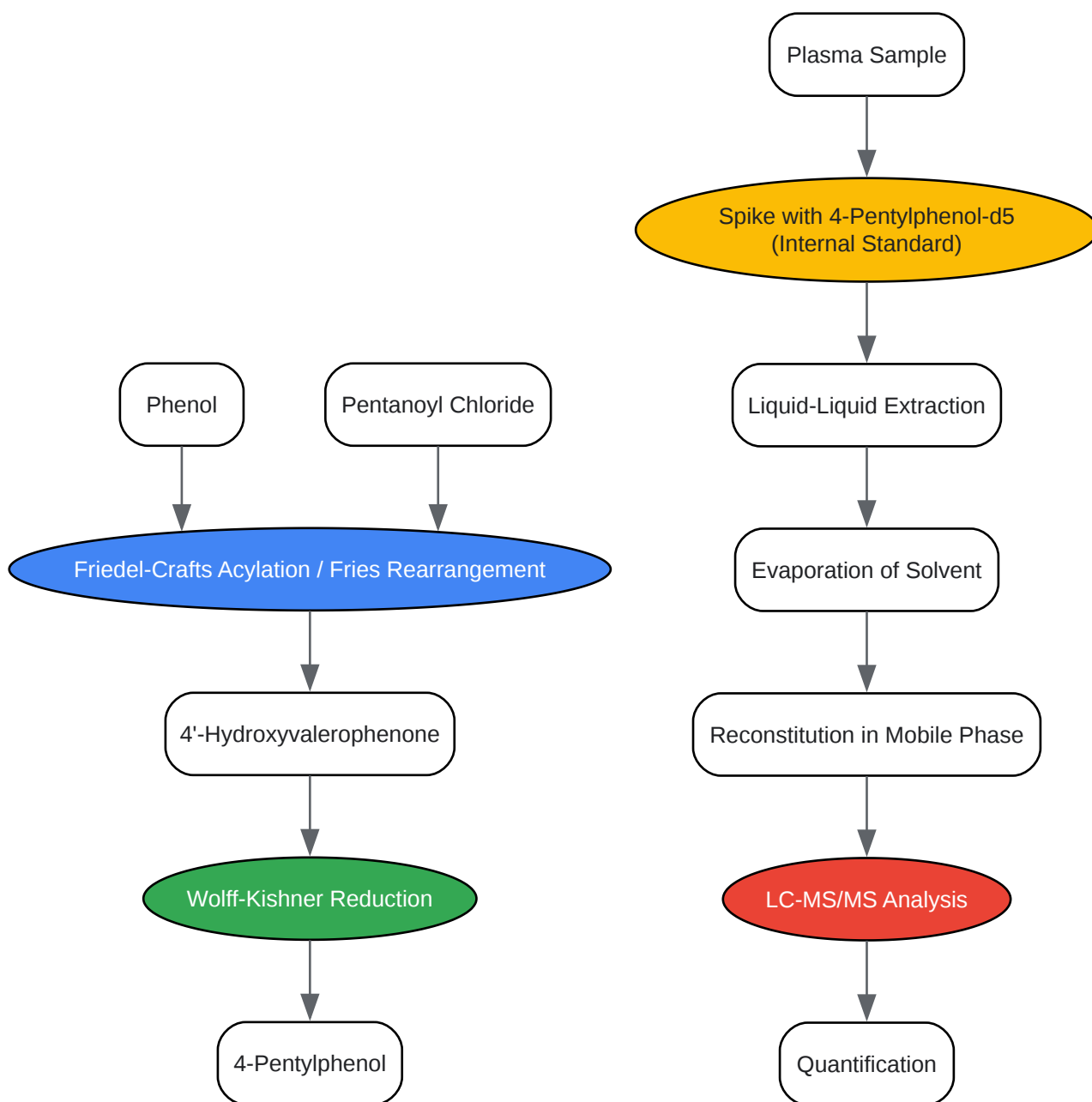
Property	Value
Physical State	Solid or colorless to pale yellow liquid
Melting Point	22-25 °C
Boiling Point	250-342 °C
Density	0.960 g/mL at 20 °C
Water Solubility	Limited
Solubility	Soluble in organic solvents like ethanol and diethyl ether
logP (Octanol/Water Partition Coefficient)	3.7 - 3.9
pKa	~10.4

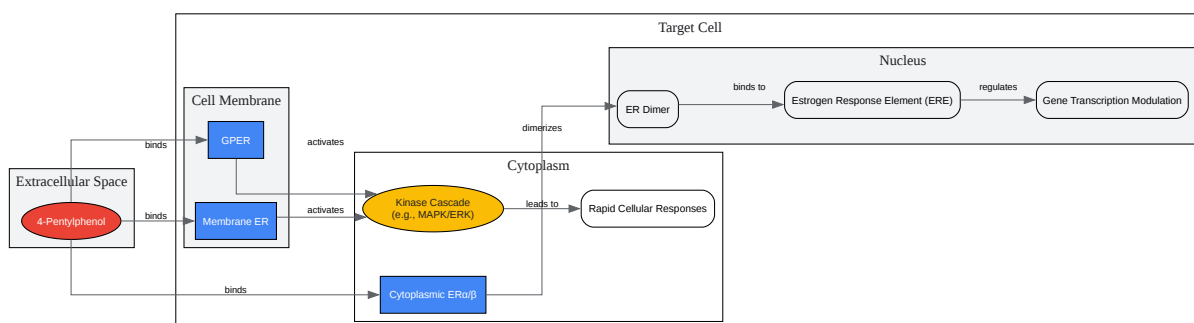
Experimental Protocols

Synthesis of 4-Pentylphenol

The synthesis of **4-Pentylphenol** is typically achieved through a two-step process involving a Friedel-Crafts acylation followed by a reduction of the resulting ketone.

Workflow for the Synthesis of **4-Pentylphenol**





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References

- 1. 4-Alkylphenols and related chemicals show similar effect on the function of human and rat estrogen receptor alpha in reporter gene assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CAS 14938-35-3: 4-Pentylphenol | CymitQuimica [cymitquimica.com]
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